

# tert-Butyl Peroxybenzoate: A Comprehensive Safety Data Sheet Overview for Researchers

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## Compound of Interest

Compound Name: *tert-Butyl peroxybenzoate*

Cat. No.: B1203932

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This technical guide provides an in-depth analysis of the safety data sheet (SDS) for **tert-Butyl peroxybenzoate** (TBPPB), a widely used organic peroxide in polymerization processes.<sup>[1][2][3]</sup> The following sections detail its properties, hazards, and the necessary safety protocols for handling, storage, and emergency situations, tailored for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

**tert-Butyl peroxybenzoate** is a colorless to slightly yellow liquid with a mild aromatic odor.<sup>[3]</sup> <sup>[4][5]</sup> It is primarily utilized as a radical initiator for the polymerization of monomers like styrene and acrylics and as a curing agent for resins.<sup>[1][6]</sup>

Property	Value	Source
CAS Number	614-45-9	<a href="#">[1]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>	<a href="#">[3]</a>
Molecular Weight	194.25 g/mol	<a href="#">[5]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[4]</a> <a href="#">[5]</a>
Odor	Mild, weakly aromatic	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	8 to 11 °C (46.4 to 52 °F)	<a href="#">[8]</a>
Boiling Point	75 - 76 °C (167 - 169 °F) at 0.3 hPa	<a href="#">[8]</a>
Flash Point	> 60 to 93.4 °C (> 140 to 200.1 °F)	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Density	1.021 - 1.04 g/cm <sup>3</sup> at 20-25 °C	<a href="#">[5]</a> <a href="#">[9]</a>
Vapor Pressure	0.33 mmHg at 50 °C (122 °F)	<a href="#">[5]</a>
Water Solubility	1.18 g/L; Insoluble	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[10]</a>
Log Partition Coefficient (n-octanol/water)	3.0	

## Toxicological Data

**tert-Butyl peroxybenzoate** is harmful if inhaled and can cause skin irritation and allergic reactions.[\[6\]](#)[\[10\]](#)[\[11\]](#)

Endpoint	Species	Route	Value	Source
LD50	Rat (female)	Oral	> 2,000 mg/kg	<a href="#">[10]</a>
LD50	Rat (male/female)	Dermal	> 2,000 mg/kg	<a href="#">[10]</a>
LC50	Rat (male/female)	Inhalation (4h)	1.01 - 4.9 mg/L	<a href="#">[10]</a>
NOAEL (90-day repeated dose)	Rat (male/female)	Oral	30 mg/kg	
Aquatic Toxicity (LC50, 96h)	Danio rerio (zebra fish)	-	1.6 mg/L	<a href="#">[11]</a>
Aquatic Toxicity (EC50, static test)	Daphnia magna (Water flea)	-	Not specified	<a href="#">[11]</a>

#### Health Effects:

- Acute: Contact can irritate the skin, eyes, nose, and throat.[\[2\]](#)[\[4\]](#)[\[7\]](#) Prolonged exposure may lead to headaches.[\[4\]](#)
- Chronic: The substance may cause genetic mutations, and all contact should be minimized. [\[4\]](#) Further studies are needed to determine its potential for causing cancer or reproductive harm.[\[4\]](#) It may cause an allergic skin reaction.[\[6\]](#)

## Fire and Explosion Hazard Data

TBPB is an organic peroxide (Type C) and a flammable, reactive chemical that poses a significant fire and explosion hazard.[\[4\]](#)[\[6\]](#) Heating may cause a fire, and it can explode if exposed to shock, friction, heat, or other sources of ignition.[\[4\]](#)[\[7\]](#)[\[10\]](#)

Hazard Data	Value / Information	Source
Classification	Organic Peroxide Type C	<a href="#">[6]</a> <a href="#">[11]</a>
Decomposition Temperature	60 - 80 °C	<a href="#">[1]</a>
Self-Accelerating Decomposition Temperature (SADT)	60 °C (Storage must not exceed 55 °C)	<a href="#">[7]</a>
Incompatible Materials	Strong oxidizing agents, reducing agents, acids, bases, amines, transition metal salts, sulfur compounds, rust, ash, dusts, and combustible materials. <a href="#">[4]</a> <a href="#">[6]</a>	
Hazardous Decomposition Products	Carbon monoxide, carbon dioxide, benzoic acid, acetone, and benzene. <a href="#">[8]</a>	
Suitable Extinguishing Agents	Dry chemical, CO <sub>2</sub> , water spray, or alcohol/polymer foam. <a href="#">[4]</a>	
Firefighting Notes	Use water spray to cool fire-exposed containers. <a href="#">[4]</a> Containers may explode in a fire. <a href="#">[4]</a> Poisonous gases are produced during a fire. <a href="#">[4]</a>	

## Experimental Protocols

The toxicological and ecotoxicological data presented in the safety data sheets are derived from standardized testing protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

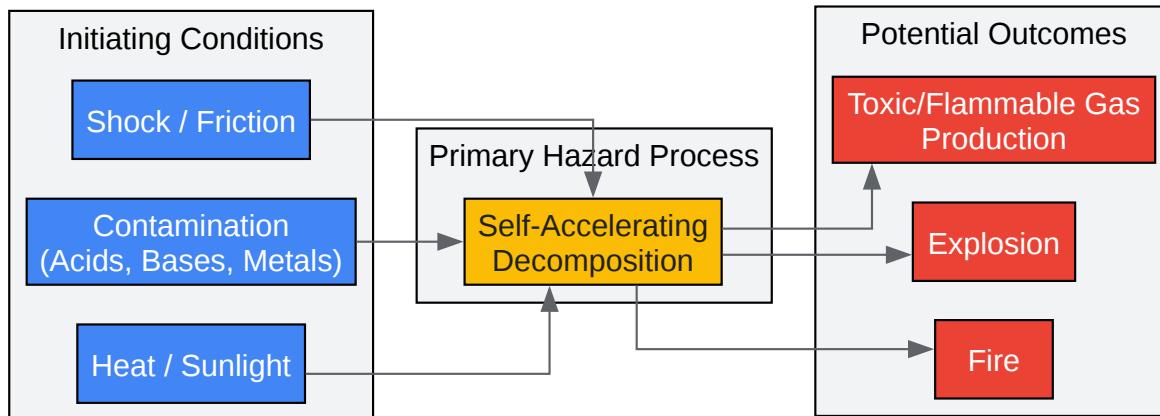
- OECD Test Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method: This method is used to estimate the acute oral toxicity of a substance. It involves a stepwise procedure with the use of a minimal number of animals. The substance is administered orally to a group of

animals at one of the defined dose levels. The animals are observed for signs of toxicity and mortality over a period of time, typically 14 days. The outcome of the test allows for the classification of the substance into a specific toxicity class.

- OECD Test Guideline 402: Acute Dermal Toxicity: This guideline assesses the potential for a substance to cause toxicity when applied to the skin. A single dose of the substance is applied to the shaved skin of several experimental animals (typically rats or rabbits). The animals are observed for up to 14 days for signs of toxicity, including skin irritation, and for mortality. This test helps determine the LD50 value for dermal exposure.
- OECD Test Guideline 436: Acute Inhalation Toxicity - Acute Toxic Class (ATC) Method: This protocol is designed to assess the toxicity of a substance upon inhalation. Animals are exposed to the substance (as a gas, vapor, or aerosol) for a defined period, usually 4 hours, in an inhalation chamber. A stepwise procedure is used where the results of one step determine the dose for the next. Observations for toxicity and mortality are made for up to 14 days post-exposure to determine the LC50.
- OECD Test Guideline 203: Fish, Acute Toxicity Test: This test evaluates the acute toxicity of chemicals to fish. Fish are exposed to the test substance in their water for a period of 96 hours. The mortality of the fish is recorded at 24, 48, 72, and 96 hours, and the concentration that is lethal to 50% of the test fish (LC50) is determined.
- OECD Test Guideline 117: Partition Coefficient (n-octanol/water), HPLC Method: This guideline describes a method for determining the n-octanol/water partition coefficient (Log P) using high-performance liquid chromatography (HPLC). The retention time of the test substance on a stationary phase is compared to that of reference compounds with known Log P values. This provides a measure of the substance's hydrophobicity and potential for bioaccumulation.

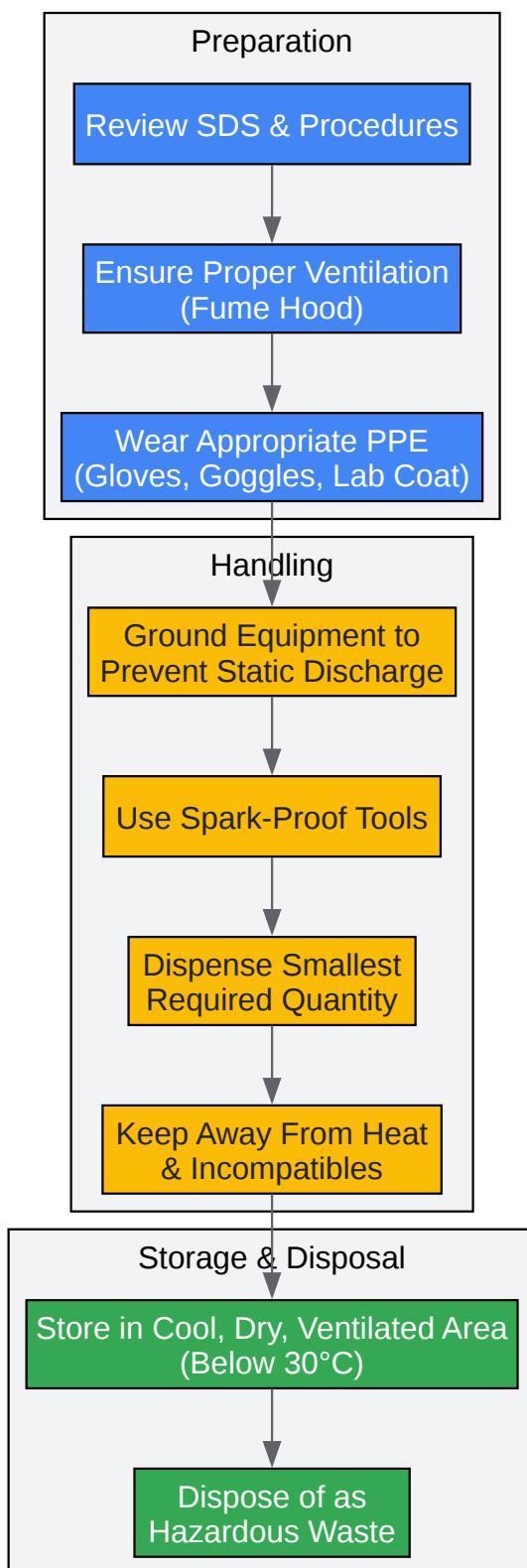
## Hazard Relationships and Workflows

Visual representations of hazard relationships and safety workflows are critical for ensuring laboratory safety.



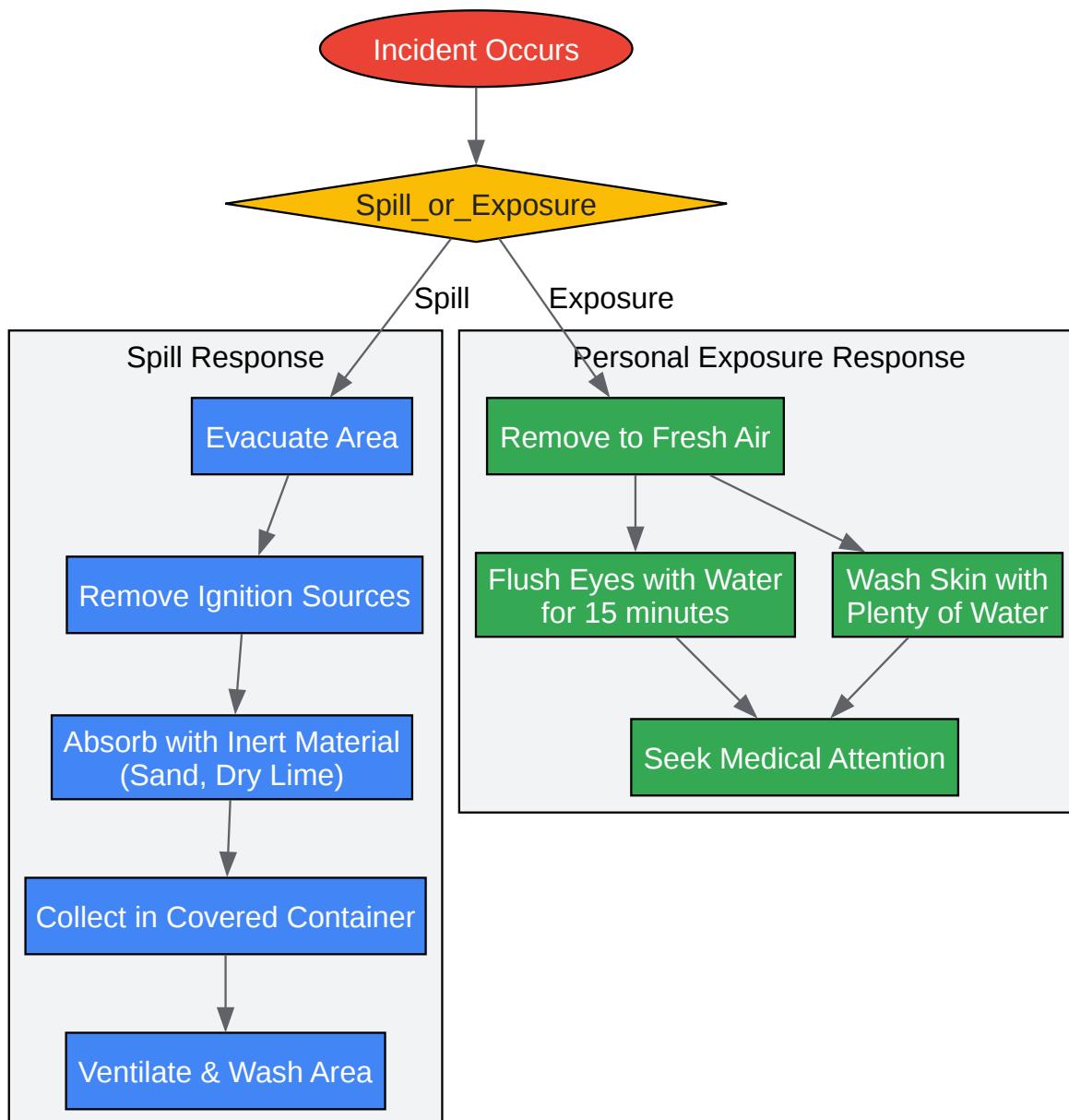
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Figure 1: Hazard relationship diagram for **tert-Butyl peroxybenzoate**.



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Figure 2: Safe handling workflow for **tert-Butyl peroxybenzoate**.



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Figure 3: Emergency response workflow for spills and exposures.

## Handling and Storage Procedures

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[7]
- Wear appropriate personal protective equipment (PPE), including gloves, goggles, and protective clothing.[1][2][4]
- Use spark-proof tools and explosion-proof equipment.[6][7]
- Ground and bond containers during material transfer to prevent static discharge.[6][7]
- Avoid contact with skin, eyes, and clothing.[7]
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[4][6][10]

#### Storage:

- Store in a cool, dry, well-ventilated area away from sunlight and incompatible materials.[1][4][7]
- The ideal storage temperature is below 25-30°C to prevent decomposition.[1][6]
- Storage buildings should be designed to not exceed the maximum prescribed temperature limit.[6]
- Keep containers tightly closed.[4][7]
- Do not store with combustible materials, oxidizing agents, or reducing agents.[4]

## Emergency Measures

#### Spills and Leaks:

- Evacuate personnel from the area.[4]
- Eliminate all ignition sources.[5][6]
- Cover the spill with inert, non-combustible material such as dry lime, sand, or soda ash.[4][5]  
Do not use organic absorbents like sawdust.[12]

- Place the absorbed material into loosely covered containers for disposal as hazardous waste.[4][5]
- Ventilate and wash the area after cleanup is complete.[4]

**First Aid:**

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[7][10]
- Skin Contact: Immediately wash the affected area with plenty of water.[4] Remove contaminated clothing and wash it before reuse.[7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[7] Seek medical aid.[7]
- Ingestion: Do not induce vomiting.[7] If the person is conscious, give them water to drink.[10] Seek immediate medical attention.[7][10]

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